

# A Comprehensive Technical Guide to 3-Methoxypropanal (CAS 2806-84-0)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methoxypropanal

Cat. No.: B1583901

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## Introduction

**3-Methoxypropanal**, with the CAS registry number 2806-84-0, is an organic compound characterized by the presence of both an aldehyde and an ether functional group.<sup>[1][2][3]</sup> This bifunctionality makes it a versatile building block in organic synthesis. Its pleasant odor has also led to its use in the flavor and fragrance industry. This technical guide provides a detailed overview of its chemical and physical properties, synthesis methodologies, safety and handling protocols, and a summary of its known applications. Notably, there is a significant lack of specific data in the public domain regarding the biological activity and metabolic fate of **3-Methoxypropanal**.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Methoxypropanal** is presented in the tables below. This data has been aggregated from various chemical databases and literature sources.

### Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C4H8O2	[1][2][3]
Molecular Weight	88.11 g/mol	[1][2]
Appearance	Colorless to brown liquid	[4]
Boiling Point	111.3 - 150 °C	[5][6][7][8][9]
Melting Point	77 - 77.5 °C	[3][4][6][10]
Flash Point	18 - 38 °C	[4][6][7][8][9]
Density	0.896 g/cm <sup>3</sup>	[6][8][9]
Refractive Index	1.375	[6][8][9]
Solubility	Soluble in chloroform, slightly soluble in acetonitrile.	[4][6][10]

## Table 2: Spectroscopic Data

Technique	Data Available	Source(s)
Nuclear Magnetic Resonance (NMR)	<sup>1</sup> H NMR, <sup>13</sup> C NMR	[11][12]
Infrared (IR) Spectroscopy	FTIR spectra available	[11][12]
Mass Spectrometry (MS)	Mass spectrum (electron ionization), GC-MS data available	[11][12][13]
Raman Spectroscopy	Raman spectrum available	[11][12]

## Synthesis and Manufacturing

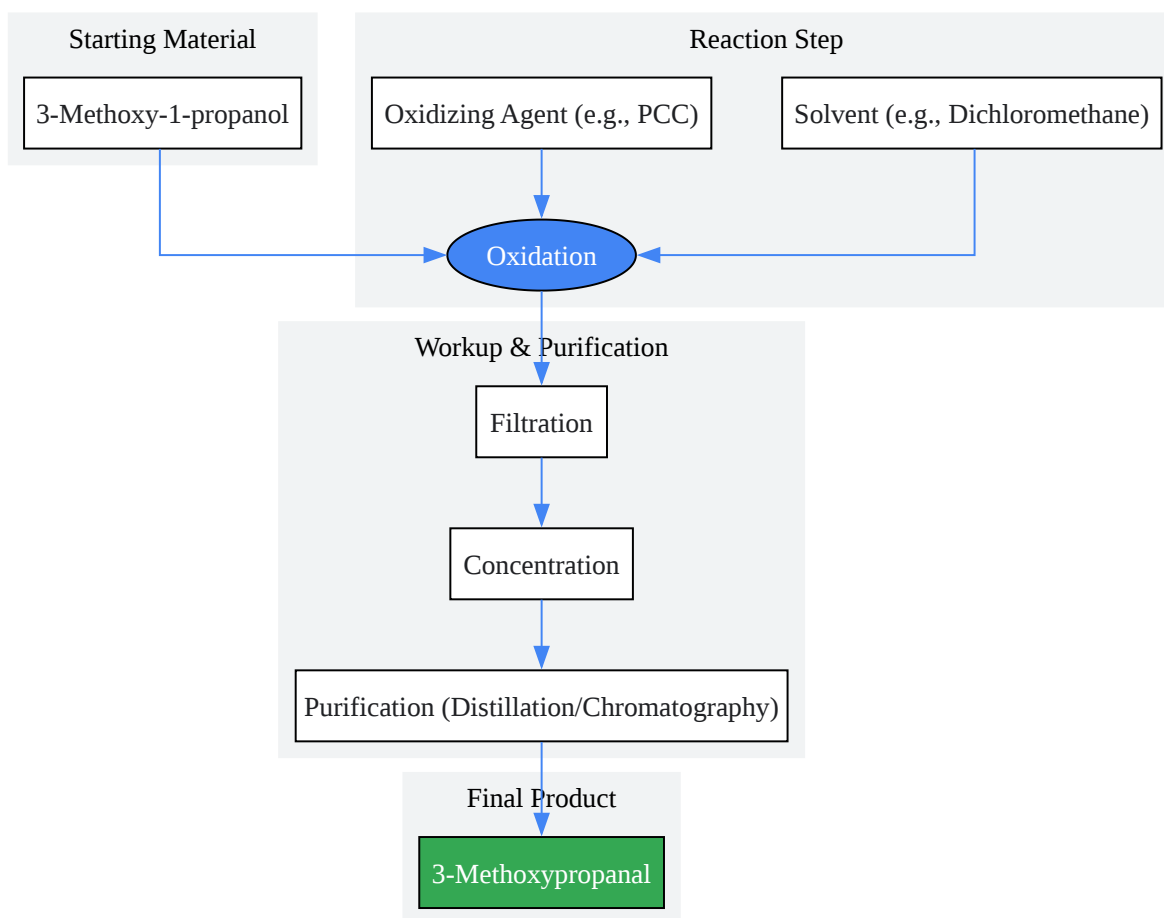
**3-Methoxypropanal** can be synthesized through several routes. The two primary methods found in the literature are the oxidation of 3-methoxy-1-propanol and the hydroformylation of methyl vinyl ether.

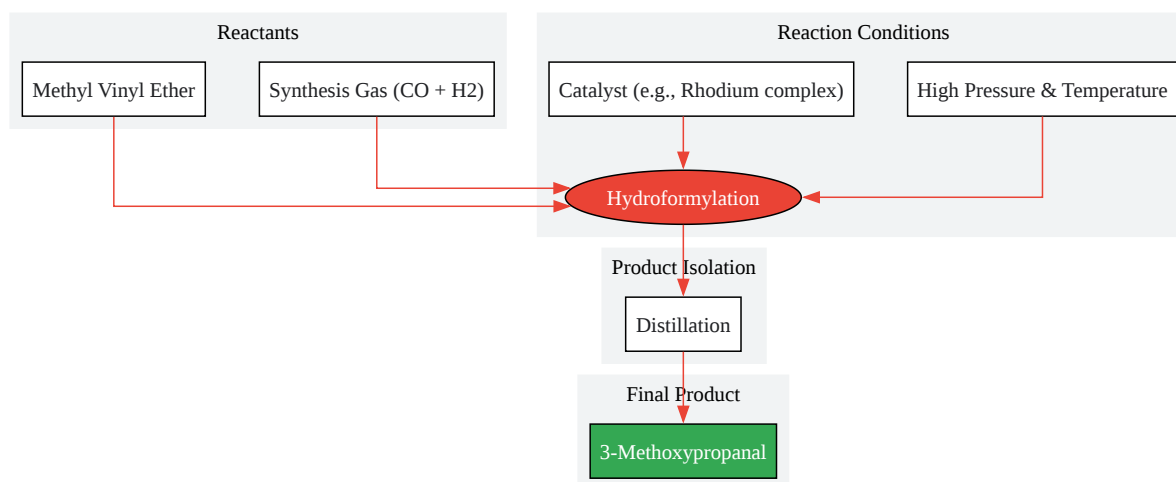
## Oxidation of 3-Methoxy-1-propanol

This is a common laboratory-scale synthesis method for aldehydes. A suitable oxidizing agent, such as pyridinium chlorochromate (PCC) or a Swern oxidation, is used to convert the primary alcohol functionality of 3-methoxy-1-propanol into an aldehyde.

Experimental Protocol (General Procedure):

- To a stirred solution of an appropriate oxidizing agent (e.g., pyridinium chlorochromate) in a suitable solvent (e.g., dichloromethane), add 3-methoxy-1-propanol (1 equivalent) at room temperature.
- Stir the reaction mixture for a specified time until the starting material is consumed (monitored by TLC or GC).
- Upon completion, the reaction mixture is worked up by filtering through a pad of silica gel or celite to remove the oxidant byproducts.
- The filtrate is concentrated under reduced pressure.
- The crude product is then purified by distillation or column chromatography to yield **3-methoxypropanal**.





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## References

- 1. CA2268226A1 - Process for preparing 3-methoxy-1-propanol - Google Patents [patents.google.com]
- 2. Propanal, 3-methoxy- | C<sub>4</sub>H<sub>8</sub>O<sub>2</sub> | CID 137720 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-methoxypropanal | 2806-84-0 | Buy Now [molport.com]
- 4. In silico, in vitro, and ex vivo studies of the toxicological and pharmacological properties of the flavonoid 5,7-dihydroxy-3,8,4'-trimethoxy - PMC [pmc.ncbi.nlm.nih.gov]

- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. US6100433A - Process for preparing 3-methoxy-1-propanol - Google Patents [patents.google.com]
- 8. Evaluation of Biological Activities of Twenty Flavones and In Silico Docking Study [mdpi.com]
- 9. 3-Methoxy-dl-tyrosine | C<sub>10</sub>H<sub>13</sub>NO<sub>4</sub> | CID 1670 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Synthesis of 3-Methoxy-1-propanol-Academax [exhibition.academax.com]
- 11. spectrabase.com [spectrabase.com]
- 12. 2-Methoxypropanal | C<sub>4</sub>H<sub>8</sub>O<sub>2</sub> | CID 110788 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Molecular Mechanisms of Aldehyde Toxicity: A Chemical Perspective - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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